

The Discovery and First Report of Alpiniterpene A: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Alpiniterpene A*

Cat. No.: *B12323115*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, isolation, and structural elucidation of **Alpiniterpene A**, a novel cadinane sesquiterpene. The information is compiled from the first report of this natural product, offering a detailed resource for researchers in natural product chemistry, pharmacology, and drug development.

Discovery and Source

Alpiniterpene A was first isolated from the rhizomes of *Alpinia officinarum* Hance, a plant belonging to the Zingiberaceae family.[1] *Alpinia officinarum*, commonly known as lesser galangal, has a long history of use in traditional medicine, particularly in Asia, for treating a variety of ailments.[2][3][4][5] The discovery of **Alpiniterpene A** adds to the diverse array of phytochemicals identified from this plant, which include flavonoids, diarylheptanoids, and volatile oils.

Structural Elucidation

The structure of **Alpiniterpene A** was determined through a combination of advanced spectroscopic and computational methods. The primary techniques employed were High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) and extensive Nuclear Magnetic Resonance (NMR) spectroscopy. The absolute configuration of the molecule was established using quantum chemical Circular Dichroism (CD) calculations.

Table 1: Spectroscopic Data for **Alpiniaterpene A**

Data Type	Value/Description
Molecular Formula	C ₁₆ H ₂₂ O ₄
Molecular Weight	278.34 g/mol
¹³ C NMR	Data not available in the abstract
¹ H NMR	Data not available in the abstract
HR-ESI-MS	Specific m/z not available in the abstract
CAS Number	1448667-05-7

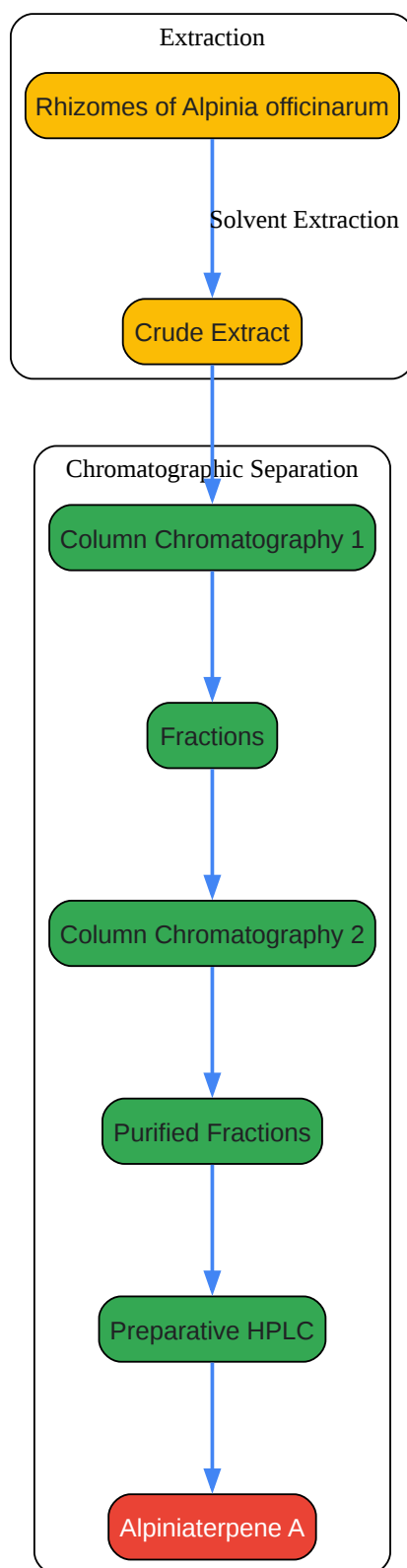
Note: Detailed NMR and MS values are typically found in the full research publication and are not available in the initial abstracts.

Experimental Protocols

The following is a generalized description of the experimental workflow for the isolation and characterization of **Alpiniaterpene A**, based on the initial report.

Isolation of Alpiniaterpene A

The isolation of **Alpiniaterpene A** from the rhizomes of *Alpinia officinarum* involved a multi-step process utilizing various column chromatographic techniques. A generalized workflow is depicted below.

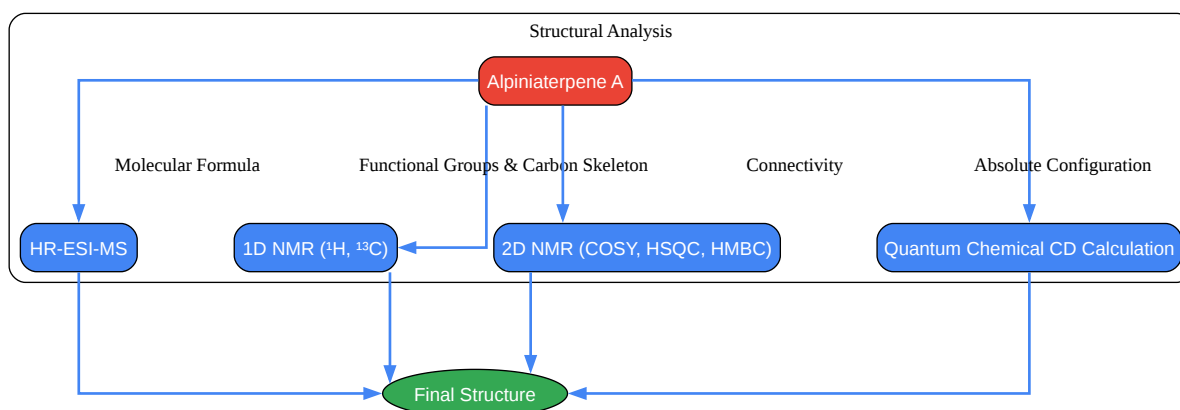


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Figure 1: Generalized workflow for the isolation of **Alpiniterpene A**.

Structure Identification

The purified compound was subjected to a suite of analytical techniques to determine its chemical structure and stereochemistry.



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Figure 2: Methodological flow for the structural elucidation of **Alpiniterpene A**.

Biological Activity and Signaling Pathways

The initial publication reporting the discovery of **Alpiniterpene A** focused on its isolation and structure elucidation. As such, there is no information available in this primary report regarding its biological activity or its effects on any signaling pathways. Further research is required to investigate the potential pharmacological properties of this novel sesquiterpene. The diverse biological activities reported for other compounds from *Alpinia officinarum*, such as anti-inflammatory, antimicrobial, and anticancer effects, suggest that **Alpiniterpene A** may also possess interesting biological properties worthy of investigation.

Conclusion

Alpiniaterpene A is a recently identified cadinane sesquiterpene isolated from the rhizomes of *Alpinia officinarum*. Its structure was rigorously determined using modern spectroscopic and computational techniques. This discovery highlights the continued potential of traditional medicinal plants as sources of novel chemical entities. Future studies are warranted to explore the pharmacological potential of **Alpiniaterpene A** and to understand its mechanism of action at a molecular level.

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- To cite this document: BenchChem. [The Discovery and First Report of Alpiniaterpene A: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12323115#discovery-and-first-report-of-alpiniaterpene-a]

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